

A Comprehensive Overview for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name:	1,3-Dichloro-5-(sulfinylamino)benzene
CAS No.:	21250-21-5
Cat. No.:	B1618614

[Get Quote](#)

Introduction

1,3-Dichloro-5-(sulfinylamino)benzene is an aromatic organic compound featuring a benzene ring substituted with two chlorine atoms and a sulfinylamino group. This unique combination of functional groups imparts specific chemical properties that make it a molecule of interest in synthetic chemistry and potentially in the development of novel therapeutic agents. The dichloro substitution pattern influences the electron density of the aromatic ring, while the reactive sulfinylamino moiety serves as a versatile handle for further chemical transformations. This guide provides a detailed exploration of its molecular characteristics, synthesis, and potential applications, offering a valuable resource for researchers in organic synthesis and drug discovery.

Molecular Profile and Physicochemical Properties

The fundamental characteristics of **1,3-Dichloro-5-(sulfinylamino)benzene** are crucial for its handling, characterization, and application in experimental settings.

Chemical Formula and Molecular Weight

- Chemical Formula: $C_6H_3Cl_2NSO$
- Molecular Weight: 211.06 g/mol

Structural Representation

The structure consists of a benzene ring with chlorine atoms at positions 1 and 3, and a sulfinylamino (-NSO) group at position 5.

Caption: 2D structure of **1,3-Dichloro-5-(sulfinylamino)benzene**.

Physicochemical Data Summary

While specific experimental data for **1,3-Dichloro-5-(sulfinylamino)benzene** is not readily available, properties can be inferred from analogous compounds such as 3,5-dichloroaniline and N-sulfinylaniline.

Property	Predicted Value	Notes
Physical State	Likely a solid or high-boiling liquid	Based on related chlorinated and sulfinylated aromatic compounds.
Melting Point	> 50 °C	The precursor, 3,5-dichloroaniline, has a melting point of 51-53 °C.[1]
Boiling Point	> 200 °C	The precursor, 3,5-dichloroaniline, has a boiling point of 260 °C.[1]
Solubility	Soluble in organic solvents (e.g., ether, dichloromethane), insoluble in water.	Typical for chlorinated aromatic compounds.[2][3]

Synthesis and Reaction Mechanisms

The synthesis of **1,3-Dichloro-5-(sulfinylamino)benzene** is most practicably achieved through the reaction of its corresponding aniline precursor with thionyl chloride. This is a standard method for the preparation of N-sulfinylamines.[4]

Recommended Synthetic Protocol

The proposed synthesis starts from the commercially available 3,5-dichloroaniline.

Reaction:



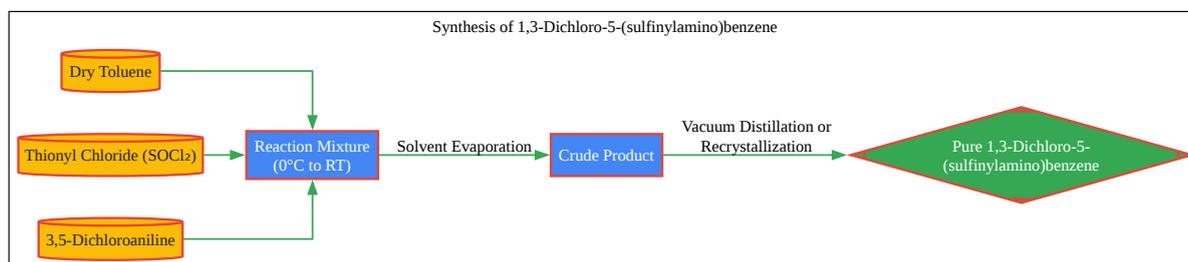
Step-by-Step Methodology:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to neutralize HCl), dissolve 3,5-dichloroaniline (1 equivalent) in a dry, inert solvent such as toluene or dichloromethane.
- **Reagent Addition:** Cool the solution in an ice bath. Slowly add thionyl chloride (SOCl₂, 1.1 equivalents) dropwise from the dropping funnel. The reaction is exothermic and will generate hydrogen chloride gas.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for several hours or until the reaction is complete (monitor by TLC or GC). Gentle heating may be required to drive the reaction to completion.
- **Work-up:** Once the reaction is complete, remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation or recrystallization from a suitable solvent (e.g., hexane) to yield pure **1,3-Dichloro-5-(sulfinylamino)benzene**.

Causality of Experimental Choices:

- **Anhydrous Conditions:** The use of a dry solvent and apparatus is critical as thionyl chloride reacts violently with water.
- **Inert Solvent:** Toluene or dichloromethane are used as they are unreactive towards the reagents and can be easily removed.
- **Slow Addition and Cooling:** This is to control the exothermic nature of the reaction and prevent side reactions.
- **Gas Trap:** Necessary to neutralize the toxic HCl gas produced during the reaction.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **1,3-Dichloro-5-(sulfinylamino)benzene**.

Potential Applications in Research and Drug Development

While specific applications of **1,3-Dichloro-5-(sulfinylamino)benzene** are not extensively documented, its structural motifs are present in molecules with known biological activity.

Intermediate in Organic Synthesis

The sulfinylamino group is a versatile functional group that can participate in various chemical reactions, including:

- **Diels-Alder Reactions:** N-sulfinylamines can act as dienophiles in cycloaddition reactions to form heterocyclic compounds.
- **Nucleophilic Addition:** The S=O bond can be attacked by nucleophiles, leading to a range of sulfur-nitrogen containing compounds.

These reactions make it a useful intermediate for the synthesis of more complex molecules with potential applications in materials science and medicinal chemistry.

Precursor for Biologically Active Molecules

The dichloroaniline and sulfonamide moieties are found in numerous pharmacologically active compounds.

- Sulfonamide Derivatives: The sulfinylamino group can be oxidized to a sulfonamide, a key functional group in many antibacterial, diuretic, and anticancer drugs.[5][6]
- Fungicides: The 3,5-dichloroaniline core is a precursor to fungicides such as vinclozolin.[1][7]

The presence of the dichloro substitution pattern can enhance the lipophilicity of a molecule, potentially improving its membrane permeability and metabolic stability, which are desirable properties in drug candidates.

Safety, Handling, and Storage

As a chlorinated aromatic compound containing a reactive sulfur-nitrogen group, **1,3-Dichloro-5-(sulfinylamino)benzene** should be handled with care.

- Handling: Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong acids, bases, and oxidizing agents.
- Toxicity: While specific toxicity data is unavailable, related compounds like 3,5-dichloroaniline are toxic and harmful if swallowed or in contact with skin.[3] It is prudent to treat **1,3-Dichloro-5-(sulfinylamino)benzene** with similar precautions.

Conclusion

1,3-Dichloro-5-(sulfinylamino)benzene is a specialty chemical with potential as a versatile building block in organic synthesis. Its synthesis from readily available starting materials is straightforward, and its reactive functional groups offer numerous possibilities for the creation

of novel compounds. For researchers in drug development, the combination of the dichloroaromatic core and the sulfinylamino group presents an interesting scaffold for the design of new therapeutic agents. Further investigation into the reactivity and biological activity of this compound and its derivatives is warranted.

References

- ResearchGate. (n.d.). Synthesis of 4-(4',6'-dichloro-1',3',5'-triazin-2'-ylamino)-benzene-sulfonamide precursor 1. Retrieved from [[Link](#)]
- Wikipedia. (2023, May 29). N-Sulfinylaniline. Retrieved from [[Link](#)]
- Wikipedia. (2023, October 27). 3,5-Dichloroaniline. Retrieved from [[Link](#)]
- Bilal, M. S., et al. (2025). Synthesis, in vitro evaluation and computational modelling of benzene sulfonamide derivatives as Dickkopf 1 inhibitors for anticancer drug development. RSC Medicinal Chemistry. Retrieved from [[Link](#)]
- Domingues, F. S., et al. (2024). Biological activity of a benzene sulfonamide on perfusion pressure and coronary resistance using an isolated rat heart model. Brazilian Journal of Science, 3(4), 11-23. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3,5-Dichloroaniline - Wikipedia [en.wikipedia.org]
- 2. CAS 25186-47-4: 1,3-Dichloro-5-methylbenzene | CymitQuimica [cymitquimica.com]
- 3. fishersci.com [fishersci.com]
- 4. N-Sulfinylaniline - Wikipedia [en.wikipedia.org]
- 5. periodicos.cerradopub.com.br [periodicos.cerradopub.com.br]

- [6. Synthesis, in vitro evaluation and computational modelling of benzene sulfonamide derivatives as Dickkopf 1 inhibitors for anticancer drug development - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. 3,5-Dichloroaniline | 626-43-7 \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [A Comprehensive Overview for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1618614#1-3-dichloro-5-sulfinylamino-benzene-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1618614#1-3-dichloro-5-sulfinylamino-benzene-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com